

Comprehensive Technical Profile: 4,6-Dimethyl-2-methoxypyridine[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxy-4,6-dimethylpyridine

CAS No.: 45798-56-9

Cat. No.: B3267623

[Get Quote](#)

Executive Summary

4,6-Dimethyl-2-methoxypyridine (CAS: 45798-56-9) is a specialized heterocyclic building block used primarily in the synthesis of complex pharmaceutical agents, including antitumor antibiotics (e.g., Fredericamycin A) and phosphodiesterase (PDE) inhibitors.[1][2] Structurally, it consists of a pyridine ring substituted with methyl groups at the 4 and 6 positions and a methoxy group at the 2 position.[1] This specific substitution pattern imparts unique electronic properties, making it a valuable intermediate for dearomatization reactions and ligand design in organometallic catalysis.[1]

This guide details the nomenclature, physicochemical properties, synthetic pathways, and quality control parameters required for the rigorous application of this compound in drug development.[1]

Identity & Nomenclature

Precise identification is critical to avoid confusion with isomeric forms such as 2,6-dimethyl-4-methoxypyridine or N-methylated pyridones.[1]

Identifier	Value
IUPAC Name	2-Methoxy-4,6-dimethylpyridine
CAS Registry Number	45798-56-9
Common Synonyms	4,6-Dimethyl-2-pyridyl methyl ether; 2-Methoxy-4,6-dimethyl-pyridine
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
SMILES	<chem>CC1=CC(=NC(=C1)OC)C</chem>
InChI Key	KWGMYFISCBHTLS-UHFFFAOYSA-N

Structural Note: The methoxy group is located at the ortho position relative to the nitrogen (position 2), while the methyl groups occupy the para (position 4) and the other ortho (position 6) positions.^[1] This creates a steric environment that influences both its reactivity and its binding properties in metallo-organic complexes.^[1]

Physicochemical Properties

The following data points are essential for handling and process design.

Property	Value / Range	Notes
Appearance	Colorless to pale yellow liquid	May darken upon oxidation/storage.[1][2]
Boiling Point	195.6 ± 35.0 °C (Predicted)	Experimental range often ~170–180 °C at 760 mmHg.
Density	0.985 ± 0.06 g/cm ³	Relative to water at 20 °C.
Solubility	Soluble in MeOH, EtOH, DCM, EtOAc	Limited solubility in water; lipophilic nature (LogP ~2.2).
pKa	~3.5 – 4.5 (Estimated)	Less basic than pyridine due to O-Me inductive effect vs resonance.[1]
Storage	Inert atmosphere (Ar/N ₂), 2–8 °C	Hygroscopic; protect from light.

Synthetic Pathways & Manufacturing Logic

The Selectivity Challenge

The synthesis of 2-methoxypyridines typically starts from 2-hydroxypyridines (2-pyridones).[1] A direct alkylation of 4,6-dimethyl-2-pyridone with methyl iodide is not recommended for high-purity applications because it yields a mixture of the desired O-methyl product (lactim ether) and the unwanted N-methyl isomer (lactam), often favoring the N-methyl product.[1]

Preferred Protocol: The Chlorination-Alkoxylation Route

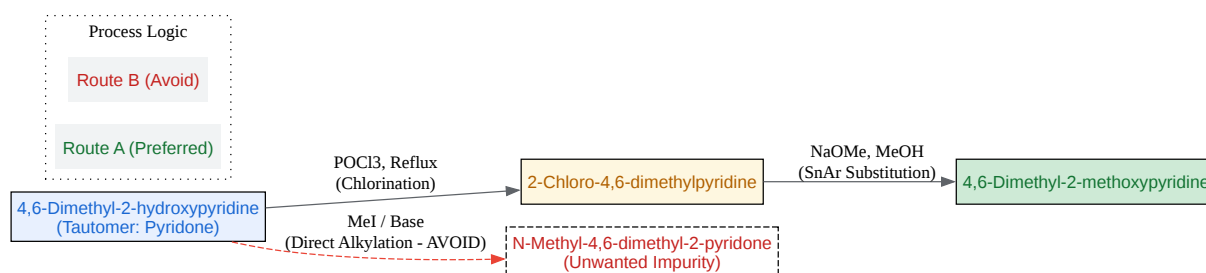
To ensure regioselectivity for the O-methyl derivative, the industry-standard protocol utilizes a chlorination intermediate.[1]

Step 1: Chlorination Reaction of 4,6-dimethyl-2-hydroxypyridine with phosphorus oxychloride (POCl₃) yields 2-chloro-4,6-dimethylpyridine.[1]

- Mechanism:[3] Conversion of the hydroxyl group to a good leaving group (chloride).[1]

Step 2: Nucleophilic Aromatic Substitution (S_NAr) Reaction of the chloro-intermediate with sodium methoxide (NaOMe) in methanol.[1]

- Mechanism:[3] The methoxide ion attacks the electron-deficient C2 position, displacing the chloride.[1]



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow comparing the selective chlorination route against the non-selective direct alkylation.

Experimental Protocol (Optimized)

- Chlorination: Dissolve 4,6-dimethyl-2-hydroxypyridine (1.0 eq) in POCl₃ (excess). Reflux for 2–4 hours.[1] Quench carefully on ice. Neutralize and extract with DCM. Yields 2-chloro-4,6-dimethylpyridine.[1][4]
- Methoxylation: Dissolve Na metal (1.2 eq) in anhydrous MeOH to generate NaOMe. Add 2-chloro-4,6-dimethylpyridine (1.0 eq).[1] Reflux for 4–6 hours.[1]
- Workup: Evaporate MeOH. Resuspend residue in water/EtOAc.[1] Wash organic layer with brine.[1] Dry over Na₂SO₄. [1] Distill under reduced pressure to isolate the pure oil.

Analytical Characterization (QC)

Trustworthiness in research relies on verifying that the synthesized compound is the O-isomer and not the N-isomer.[\[1\]](#)

NMR Spectroscopy Verification

The ^1H -NMR spectrum provides the definitive fingerprint.[\[1\]](#)

Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Diagnostic Value
-OCH ₃ (Methoxy)	3.85 – 3.95	Singlet (3H)	O-Me appears downfield (>3.8 ppm). [1] N-Me typically appears ~ 3.4 – 3.6 ppm. [1]
C3-H (Ring)	6.35 – 6.45	Singlet (1H)	Meta to Nitrogen. [1]
C5-H (Ring)	6.60 – 6.70	Singlet (1H)	Meta to Nitrogen. [1]
C4-CH ₃	2.20 – 2.30	Singlet (3H)	Aromatic methyl. [1]
C6-CH ₃	2.35 – 2.45	Singlet (3H)	Aromatic methyl (closer to N). [1]

Note: Shifts are approximate (CDCl_3 solvent). The presence of a signal < 3.6 ppm in the methyl region suggests N-methyl contamination.[\[1\]](#)

Mass Spectrometry[\[1\]](#)

- Method: GC-MS or LC-MS (ESI+).[\[1\]](#)
- Expected m/z : 138.1 $[\text{M}+\text{H}]^+$.
- Fragmentation: Loss of methyl radical (M-15) and loss of formaldehyde (M-30) are common for methoxypyridines.[\[1\]](#)

Applications in Drug Development

Antitumor Antibiotics Synthesis

4,6-Dimethyl-2-methoxypyridine serves as a starting material for the total synthesis of Fredericamycin A, a potent antitumor antibiotic.[1] The pyridine ring is incorporated into the spiro-fused core structure via lithiation and condensation reactions.[1]

PDE9 Inhibitors (Alzheimer's Research)

Derivatives of this scaffold, specifically 3-bromo-**2-methoxy-4,6-dimethylpyridine**, are utilized in the synthesis of pyrazolopyridine-based PDE9 inhibitors.[1] These compounds enhance cGMP signaling in the brain, showing potential for improving memory and cognitive function in Alzheimer's disease models.[1]

Organometallic Ligand Design

The **2-methoxy-4,6-dimethylpyridine** motif is used in oxidative dearomatization studies.[1] The steric bulk of the methyl groups at 4 and 6, combined with the coordinating ability of the methoxy oxygen and pyridine nitrogen, allows for the stabilization of reactive metal intermediates (e.g., Rhodium or Tungsten complexes) during catalytic cycles.[1]

Safety & Handling

- Hazards: Irritant to eyes, skin, and respiratory system.[1][5] Harmful if swallowed.[1][5]
- Flammability: Combustible liquid.[1] Keep away from heat/sparks.[1]
- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood.[1]
- Spill Response: Absorb with inert material (vermiculite/sand) and dispose of as hazardous organic waste.[1]

References

- Synthesis of 3-bromo-**2-methoxy-4,6-dimethylpyridine** for PDE9 Inhibitors. Google Patents. (2014).[1] Patent EP2982674A1.[1] [Link](#)
- Total Synthesis of Fredericamycin A. Chemistry – A European Journal. (2000). Kita, Y. et al. [Link](#)[1]
- Oxidative Dearomatization of Pyridines. ResearchGate. (2020).[1] [Link](#)

- **2-Methoxy-4,6-dimethylpyridine** Product Data.BLD Pharm. (2025).[1][2] CAS 45798-56-9.
[1][2][6][7][8] [Link](#)
- PubChem Compound Summary: 2-Methoxy-4,6-dimethylnicotinonitrile (Related Derivative).National Library of Medicine.[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Methoxy-4,6-dimethylnicotinonitrile | C₉H₁₀N₂O | CID 595276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 63071-03-4|2-Methoxy-6-methylpyridine|BLD Pharm [bldpharm.com]
- 3. researchgate.net [researchgate.net]
- 4. 2-甲氧基-4,6-二甲基煙腈 CAS#: 65515-39-1 • ChemWhat | 化學品和生物製品資料庫 [chemwhat.tw]
- 5. Metipirox | C₇H₉NO₂ | CID 3047730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 100848-70-2|2-Methoxy-4-methylpyridine|BLD Pharm [bldpharm.com]
- 7. 63071-03-4|2-Methoxy-6-methylpyridine|BLD Pharm [bldpharm.com]
- 8. 45798-56-9|2-Methoxy-4,6-dimethylpyridine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Comprehensive Technical Profile: 4,6-Dimethyl-2-methoxypyridine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3267623/docs#comprehensive-technical-profile-4-6-dimethyl-2-methoxypyridine-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)